

Preparation of Aldumastat Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Aldumastat

Cat. No.: B8070479

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Introduction

Aldumastat, also known as GLPG1972 or S201086, is a potent and selective inhibitor of ADAMTS-5 (A Disintegrin and Metalloproteinase with Thrombospondin Motifs 5), a key enzyme implicated in the degradation of aggrecan in articular cartilage.[1][2][3] Its role in osteoarthritis research makes the accurate and consistent preparation of **Aldumastat** solutions crucial for obtaining reliable and reproducible experimental results.[1][3] This document provides detailed protocols for the preparation of **Aldumastat** stock solutions for both in vitro and in vivo applications.

Physicochemical Properties and Solubility Data

A summary of the key quantitative data for **Aldumastat** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ F ₂ N ₄ O ₃	[4]
Molecular Weight	406.43 g/mol	[1][5]
CAS Number	1957278-93-1	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	100 mg/mL (246.04 mM)	[1]
Storage of Solid	-20°C for 3 years, 4°C for 2 years	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Experimental Protocols

Preparation of a 100 mM DMSO Stock Solution (for in vitro use)

This protocol describes the preparation of a high-concentration stock solution in Dimethyl Sulfoxide (DMSO), suitable for subsequent dilution in cell culture media for in vitro experiments.

Materials:

- **Aldumastat** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibrate Aldumastat:** Allow the vial of **Aldumastat** powder to come to room temperature before opening to prevent condensation.
- **Weigh Aldumastat:** Accurately weigh the desired amount of **Aldumastat** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 40.64 mg of **Aldumastat**.
 - Calculation: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the weighed **Aldumastat**. For a 100 mM solution, if you weighed 40.64 mg, add 1 mL of DMSO.
- **Aid Dissolution:** Vortex the solution vigorously. If necessary, use an ultrasonic bath to aid dissolution.^[1] Ensure that the powder is completely dissolved and the solution is clear.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]^[6]

Preparation of a 5 mg/mL Formulation for In Vivo Studies

For in vivo experiments, a vehicle that is well-tolerated is required. The following protocol, adapted from manufacturer guidelines, describes the preparation of a 5 mg/mL solution suitable for oral gavage.^[1]

Materials:

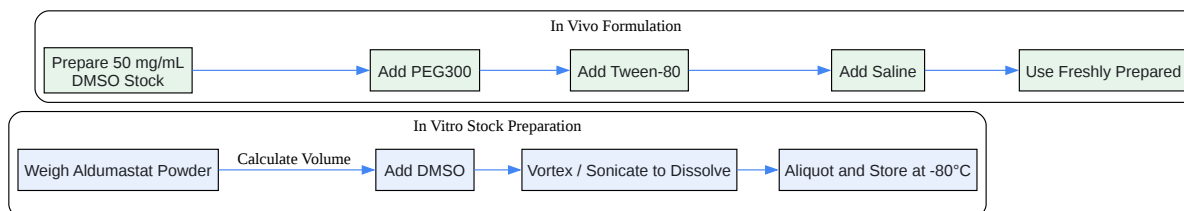
- **Aldumastat** powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)

- Sterile conical tubes
- Vortex mixer

Procedure:

- Prepare a 50 mg/mL DMSO Stock: First, prepare a concentrated stock solution of **Aldumastat** in DMSO at 50 mg/mL.
- Vehicle Formulation: In a sterile conical tube, add the solvents in the following order, ensuring to mix thoroughly after each addition:
 - 10% DMSO (from the 50 mg/mL stock)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Example for 1 mL final volume:
 - Add 100 μ L of the 50 mg/mL **Aldumastat** in DMSO stock solution to a tube.
 - Add 400 μ L of PEG300 and mix well.
 - Add 50 μ L of Tween-80 and mix well.
 - Add 450 μ L of Saline to bring the total volume to 1 mL. Mix until a clear solution is obtained.
- Use Freshly Prepared: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.^[1] If precipitation occurs, gentle warming and/or sonication can be used to redissolve the compound.^[1]

Diagrams



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Caption: Workflow for **Aldumastat** solution preparation.

Safety Precautions

Aldumastat may cause skin, eye, and respiratory irritation.[4] It is recommended to handle the compound in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

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